

# A Comparative Guide to the Bioequivalence of Two Enalapril Maleate Formulations

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## Compound of Interest

Compound Name: *Enalaprilmaleate*

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This guide provides a comprehensive comparison of the bioequivalence of two different oral formulations of Enalapril maleate, an angiotensin-converting enzyme (ACE) inhibitor widely used in the management of hypertension and heart failure. Enalapril is a prodrug that is hydrolyzed in the liver to its active metabolite, enalaprilat, which exerts the therapeutic effect.<sup>[1]</sup> Bioequivalence studies are essential to ensure that generic formulations of a drug are therapeutically equivalent to the reference product.

This comparison is intended for researchers, scientists, and drug development professionals, offering a detailed overview of the pharmacokinetic profiles and the methodologies used to assess bioequivalence.

## Comparative Pharmacokinetic Data

The bioequivalence of two Enalapril maleate formulations is primarily determined by comparing their key pharmacokinetic parameters. These studies are typically conducted in healthy adult volunteers under controlled conditions. The following tables summarize the pharmacokinetic data for Enalapril and its active metabolite, Enalaprilat, from a representative bioequivalence study.

Table 1: Pharmacokinetic Parameters of Enalapril (Test vs. Reference Formulation)

| Parameter                   | Test Formulation<br>(Mean $\pm$ SD) | Reference<br>Formulation (Mean<br>$\pm$ SD) | 90% Confidence<br>Interval                                |
|-----------------------------|-------------------------------------|---------------------------------------------|-----------------------------------------------------------|
| C <sub>max</sub> (ng/mL)    | 313.5 $\pm$ 139.6                   | 310.1 $\pm$ 186.6                           | (Data not consistently<br>reported across all<br>studies) |
| AUC(0- $\infty$ ) (ng·h/mL) | 450.0 $\pm$ 199.5                   | 479.6 $\pm$ 215.6                           | (Data not consistently<br>reported across all<br>studies) |
| T <sub>max</sub> (h)        | 1.06 $\pm$ 0.30                     | 1.13 $\pm$ 0.22                             | (Data not consistently<br>reported across all<br>studies) |
| t <sub>1/2</sub> (h)        | 1.6 $\pm$ 1.5                       | 1.3 $\pm$ 1.0                               | (Data not consistently<br>reported across all<br>studies) |

Data compiled from a study involving healthy volunteers who received a single 20 mg oral dose of each formulation.[\[2\]](#)

Table 2: Pharmacokinetic Parameters of Enalaprilat (Test vs. Reference Formulation)

| Parameter                   | Test Formulation<br>(Mean $\pm$ SD) | Reference<br>Formulation (Mean<br>$\pm$ SD) | 90% Confidence<br>Interval                                |
|-----------------------------|-------------------------------------|---------------------------------------------|-----------------------------------------------------------|
| C <sub>max</sub> (ng/mL)    | 54.8 $\pm$ 29.5                     | 57.2 $\pm$ 29.0                             | (Data not consistently<br>reported across all<br>studies) |
| AUC(0- $\infty$ ) (ng·h/mL) | 266.9 $\pm$ 122.7                   | 255.9 $\pm$ 121.8                           | (Data not consistently<br>reported across all<br>studies) |
| T <sub>max</sub> (h)        | 4.6 $\pm$ 1.6                       | 4.3 $\pm$ 1.45                              | (Data not consistently<br>reported across all<br>studies) |
| t <sub>1/2</sub> (h)        | 4.5 $\pm$ 2.9                       | 3.5 $\pm$ 2.5                               | (Data not consistently<br>reported across all<br>studies) |

Data compiled from a study involving healthy volunteers who received a single 20 mg oral dose of each formulation.[\[2\]](#)

In the presented studies, the 90% confidence intervals for the ratios of C<sub>max</sub>, AUC<sub>t</sub>, and AUC<sub>0- $\infty$</sub>  for both enalapril and enalaprilat fell within the predefined bioequivalence range, leading to the conclusion that the two formulations are bioequivalent.[\[3\]](#)

## Experimental Protocols

The following section details the typical methodologies employed in bioequivalence studies of Enalapril maleate formulations.

### Study Design

Bioequivalence studies for Enalapril maleate are typically conducted as single-dose, two-treatment, two-period, crossover, randomized studies in healthy adult volunteers.[\[1\]](#)[\[4\]](#) A washout period of at least one week is maintained between the two study periods.[\[3\]](#)[\[4\]](#)

## Subject Population

Healthy male and non-pregnant, non-lactating female volunteers are recruited for these studies.[5] The number of subjects is typically between 18 and 24.[3][4][6]

## Dosing and Administration

Under fasting conditions, subjects are administered a single oral dose (e.g., 20 mg) of either the test or reference Enalapril maleate formulation with a standardized volume of water.[3][7]

## Blood Sampling

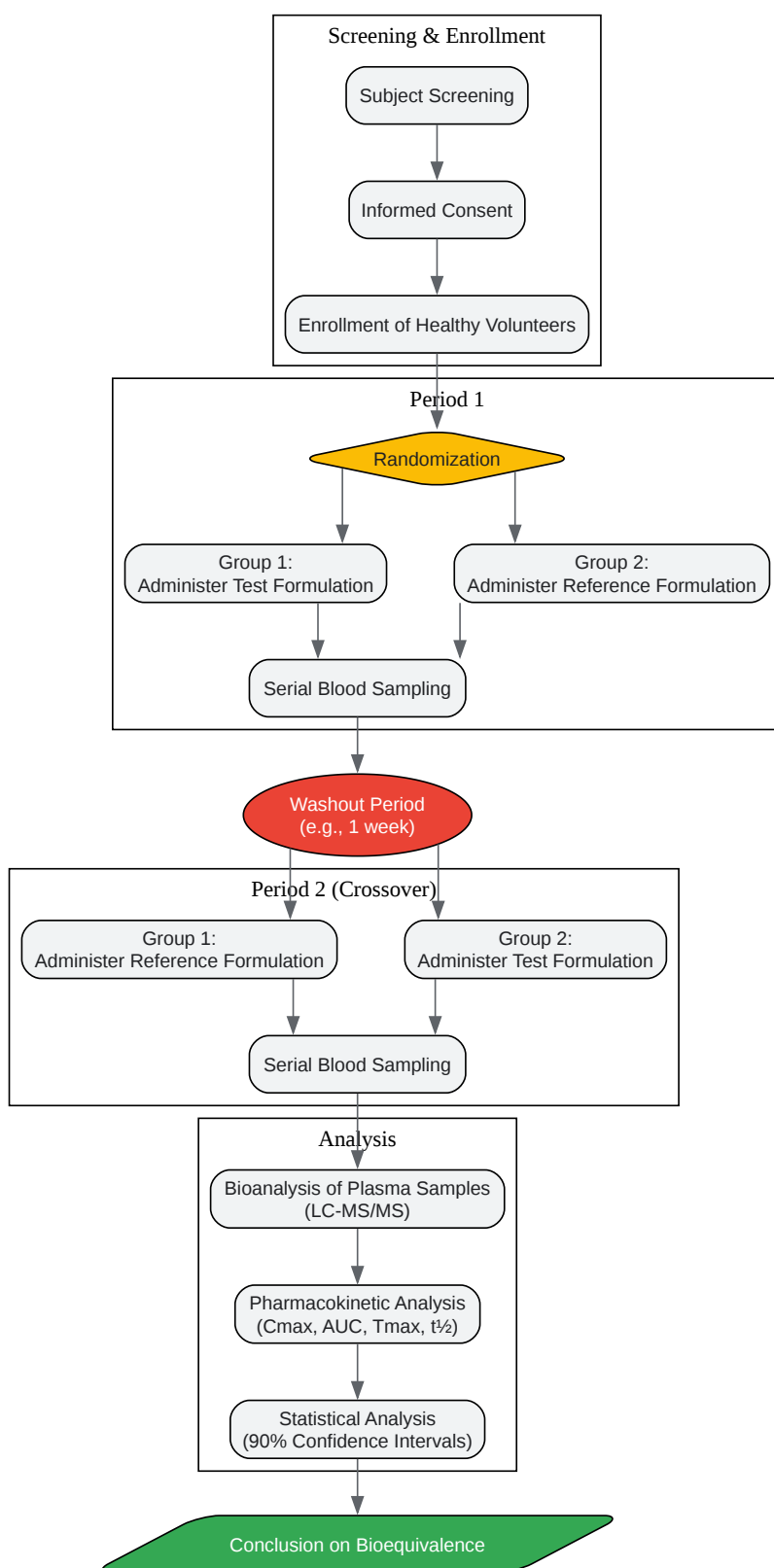
Venous blood samples are collected at predetermined time points before and after drug administration over a 24-hour period.[4][6] Plasma is separated from the blood samples for the quantification of Enalapril and Enalaprilat.[4]

## Bioanalytical Method

The concentrations of Enalapril and its active metabolite, Enalaprilat, in plasma are determined using a validated high-performance liquid chromatography with tandem mass spectrometry (LC-MS/MS) method.[8] This method offers high sensitivity and specificity for the simultaneous quantification of both analytes.[9] The bioanalytical method is validated according to regulatory guidelines, such as those from the FDA and EMA.[8]

## Experimental Workflow

The following diagram illustrates the typical workflow of a crossover bioequivalence study for Enalapril maleate.

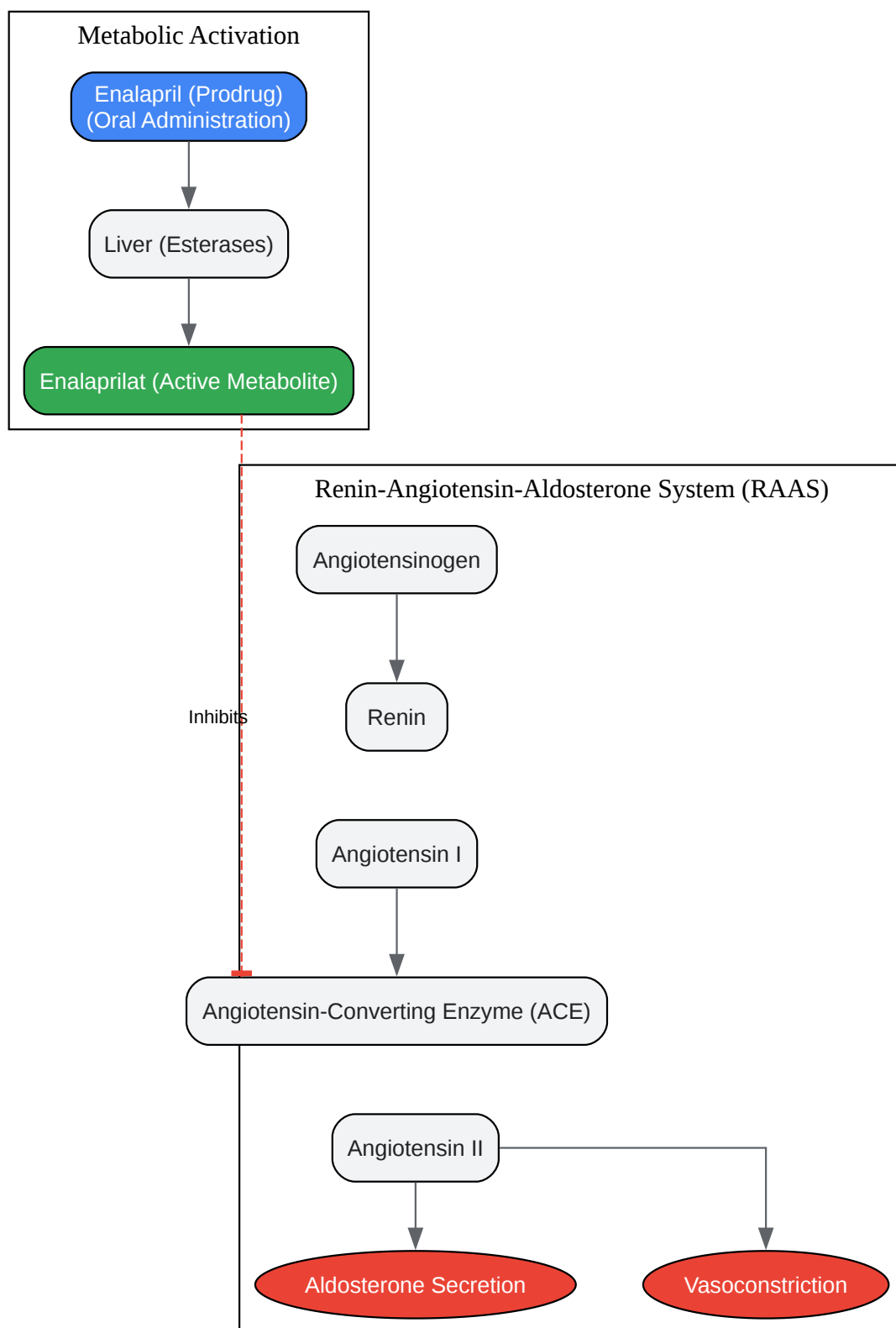


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Caption: Typical workflow of a crossover bioequivalence study for Enalapril.

## Signaling Pathway

The therapeutic effect of Enalapril is mediated through the inhibition of the Angiotensin-Converting Enzyme (ACE). The following diagram illustrates the metabolic activation of Enalapril and its mechanism of action within the Renin-Angiotensin-Aldosterone System (RAAS).



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Caption: Metabolic activation of Enalapril and its mechanism of action.

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- To cite this document: BenchChem. [A Comparative Guide to the Bioequivalence of Two Enalapril Maleate Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16365094/docs#a-comparative-guide-to-the-bioequivalence-of-two-enalapril-maleate-formulations\]](https://www.benchchem.com/product/b16365094/docs#a-comparative-guide-to-the-bioequivalence-of-two-enalapril-maleate-formulations)

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